

Surgumycin (CAS Number: 51938-50-2): A Technical Overview

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Compound of Interest

Compound Name: *Surgumycin*

Cat. No.: *B15581112*

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Introduction

Surgumycin, also known as LIA-0166, is a carbonyl-conjugated pentaenic antibiotic. First reported in the 1970s, it belongs to the polyene macrolide class of antibiotics, a group of natural products known for their antifungal activity. This technical guide provides a summary of the currently available scientific information on **Surgumycin**, including its physicochemical properties, proposed mechanism of action, and biological activity. It is important to note that detailed experimental data and comprehensive studies on **Surgumycin** are limited in publicly accessible English-language literature. Much of the foundational research was published in Russian, and full translations of these works are not readily available.

Physicochemical Properties

The fundamental physicochemical properties of **Surgumycin** are summarized in the table below. Detailed experimental data such as melting point, specific solubility in various solvents, and comprehensive spectroscopic analyses (UV-Vis, IR, NMR) are not extensively reported in the available literature.

Property	Value	Source
CAS Number	51938-50-2	
Synonyms	LIA-0166, Sugin	
Chemical Formula	C ₃₆ H ₆₀ O ₁₁	
Molecular Weight	668.86 g/mol	
Exact Mass	668.4136 u	
Elemental Analysis	C: 64.65%, H: 9.04%, O: 26.31%	
Solubility	Soluble in DMSO	

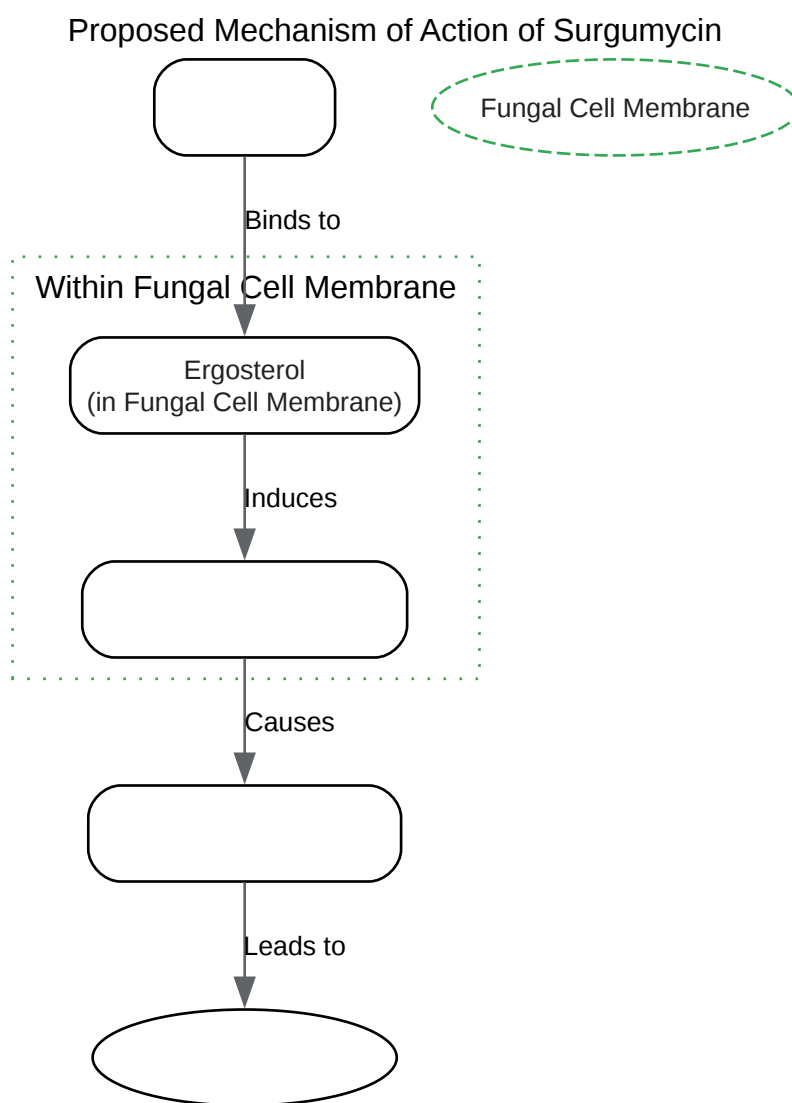
Mechanism of Action

The precise mechanism of action for **Surgumycin** has not been definitively elucidated through specific studies. However, as a pentaene macrolide antibiotic, its mechanism is presumed to be consistent with other members of this class. The primary target of polyene antibiotics is the fungal cell membrane.

The proposed mechanism involves the following steps:

- **Binding to Ergosterol:** **Surgumycin** is believed to bind with high affinity to ergosterol, the primary sterol component of fungal cell membranes. This interaction is a hallmark of polyene antibiotics.
- **Membrane Permeabilization:** Upon binding to ergosterol, **Surgumycin** molecules are thought to aggregate and form pores or channels within the fungal membrane.
- **Disruption of Membrane Integrity:** The formation of these pores leads to an increase in membrane permeability, causing the leakage of essential intracellular components, such as ions (particularly K⁺) and small organic molecules.
- **Cell Death:** The uncontrolled loss of these vital cellular constituents disrupts the electrochemical gradient and cellular homeostasis, ultimately leading to fungal cell death.

This proposed mechanism is depicted in the following signaling pathway diagram:



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A diagram illustrating the proposed mechanism of action for **Surgumycin**.

Biological Activity

Surgumycin is classified as a pentaenic antibiotic, indicating its activity is primarily against fungi. However, specific quantitative data on its biological activity, such as Minimum Inhibitory

Concentration (MIC) values against a range of fungal pathogens, are not available in the reviewed literature. Without access to the original research articles, a comprehensive summary of its antifungal spectrum and potency cannot be provided at this time.

Experimental Protocols

Detailed experimental protocols for the isolation, synthesis, and biological evaluation of **Surgumycin** are not described in the accessible scientific literature. The original publications by Russian researchers likely contain this information, but these sources could not be accessed and translated for this guide.

Isolation

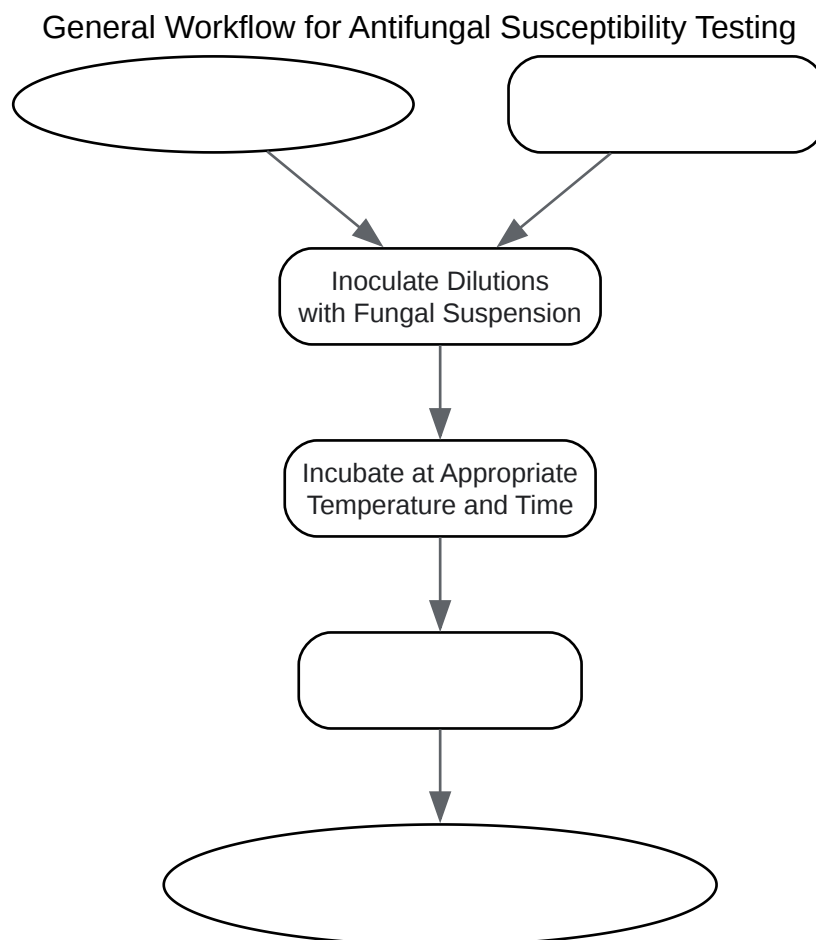
The producing organism and the fermentation and purification protocols for **Surgumycin** have not been detailed in the available English-language literature.

Synthesis

Information regarding the total or partial chemical synthesis of **Surgumycin** is not currently available.

Biological Assays

Standard methodologies for determining the antifungal activity of novel compounds, such as broth microdilution or agar diffusion assays to determine MIC values, would be applicable to **Surgumycin**. However, specific published protocols for this compound are not available. A general workflow for such an assay is presented below.



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